

What is the chemical structure of Imbricataflavone A?

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Compound of Interest

Compound Name: *Imbricataflavone A*

Cat. No.: *B1254944*

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Imbricataflavone A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Imbricataflavone A is a naturally occurring biflavonoid that has been identified in plant species such as *Podocarpus imbricatus* and *Selaginella trichoclada*. As a member of the flavonoid family, it is of interest to the scientific community for its potential biological activities. This technical guide provides a summary of the currently available information on the chemical structure of **Imbricataflavone A**. While extensive quantitative data and detailed experimental protocols for this specific biflavonoid are not widely available in the public domain, this document consolidates the known structural details and provides a general context based on the broader class of flavonoids.

Chemical Structure and Properties

Imbricataflavone A is a complex biflavonoid, meaning its structure is formed from two flavonoid moieties linked together. Its chemical identity is defined by the following properties:

Property	Value	Source
IUPAC Name	5-hydroxy-6-[5-(5-hydroxy-7-methoxy-4-oxochromen-2-yl)-2-methoxyphenyl]-2-(4-hydroxyphenyl)-7-methoxychromen-4-one	[1][2]
Molecular Formula	C ₃₃ H ₂₄ O ₁₀	[1][3]
Molecular Weight	580.54 g/mol	[1][3]
Canonical SMILES	<chem>COC1=C(C=C(C=C1)C2=CC(=O)C3=C(C=C(C=C3O2)OC)O)C4=C(C(=O)C=C(O4)C5=CC=C(C=C5)O)O</chem>	[1]
CAS Number	133336-96-6	[1][3]

Structural Diagram

The chemical structure of **Imbricataflavone A** is depicted below.

Caption: Simplified representation of the two flavonoid units in **Imbricataflavone A**.

Physicochemical Properties

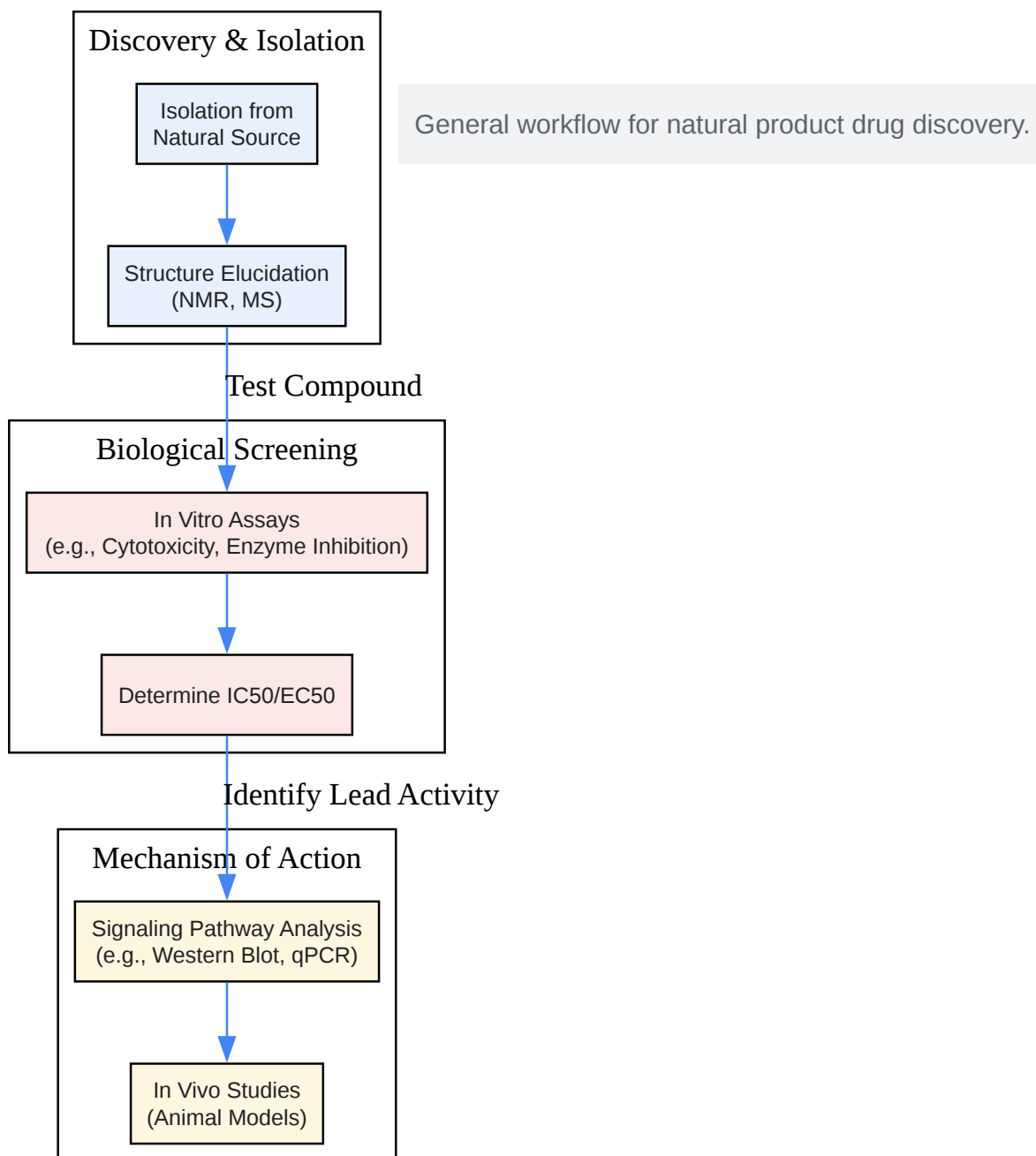
Detailed, experimentally determined quantitative data on the physicochemical properties of **Imbricataflavone A**, such as its solubility in various solvents, pKa, and logP values, are not readily available in the surveyed literature. As a general characteristic of many biflavonoids, it can be inferred that **Imbricataflavone A** has low aqueous solubility.

Biological Activity and Signaling Pathways

Specific quantitative data on the biological activity of **Imbricataflavone A**, including IC₅₀ or EC₅₀ values, are not available in the public record. Flavonoids as a broad class of compounds are known to exhibit a wide range of biological activities, including antioxidant, anti-inflammatory, and anticancer effects. However, without specific experimental data for **Imbricataflavone A**, any discussion of its biological activity would be speculative.

Furthermore, there is no information available regarding the specific signaling pathways that may be modulated by **Imbricataflavone A**. Research into the mechanism of action of this particular biflavonoid has not been extensively reported.

The diagram below illustrates a generalized workflow for investigating the biological activity of a novel compound like **Imbricataflavone A**, from initial screening to mechanism of action studies.



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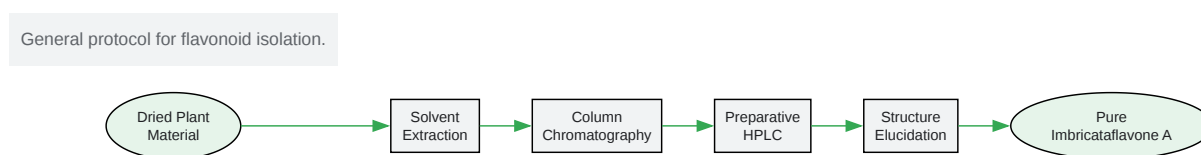
Caption: General workflow for natural product drug discovery.

Experimental Protocols

Detailed and validated experimental protocols for the isolation of **Imbricataflavone A** from its natural sources or for its chemical synthesis are not described in the available literature. General methods for the isolation of flavonoids from plant material typically involve the following steps:

- **Extraction:** The plant material is typically dried, ground, and extracted with a series of solvents of increasing polarity, such as hexane, chloroform, ethyl acetate, and methanol.
- **Fractionation:** The crude extracts are then subjected to column chromatography (e.g., silica gel, Sephadex) to separate the components based on their polarity.
- **Purification:** Fractions containing the compound of interest are further purified using techniques like preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.
- **Structure Elucidation:** The structure of the isolated compound is then determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

A logical workflow for such a process is outlined below.



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Caption: General protocol for flavonoid isolation.

Conclusion

Imbricataflavone A is a defined chemical entity with a known structure. However, a comprehensive understanding of its physicochemical properties, biological activities, and mechanisms of action is currently lacking in the scientific literature. This presents an

opportunity for future research to explore the potential of this biflavonoid. Further studies are required to isolate or synthesize sufficient quantities of **Imbricataflavone A** for detailed biological evaluation and to elucidate its potential therapeutic applications. Researchers interested in this compound should consider undertaking foundational studies to establish its activity profile and to explore its effects on relevant biological pathways.

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